

Pharmacological Profile of Etozolin Hydrochloride's Active Metabolites: A Technical Guide

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Compound of Interest

Compound Name: *Etozolin hydrochloride*

Cat. No.: *B1146492*

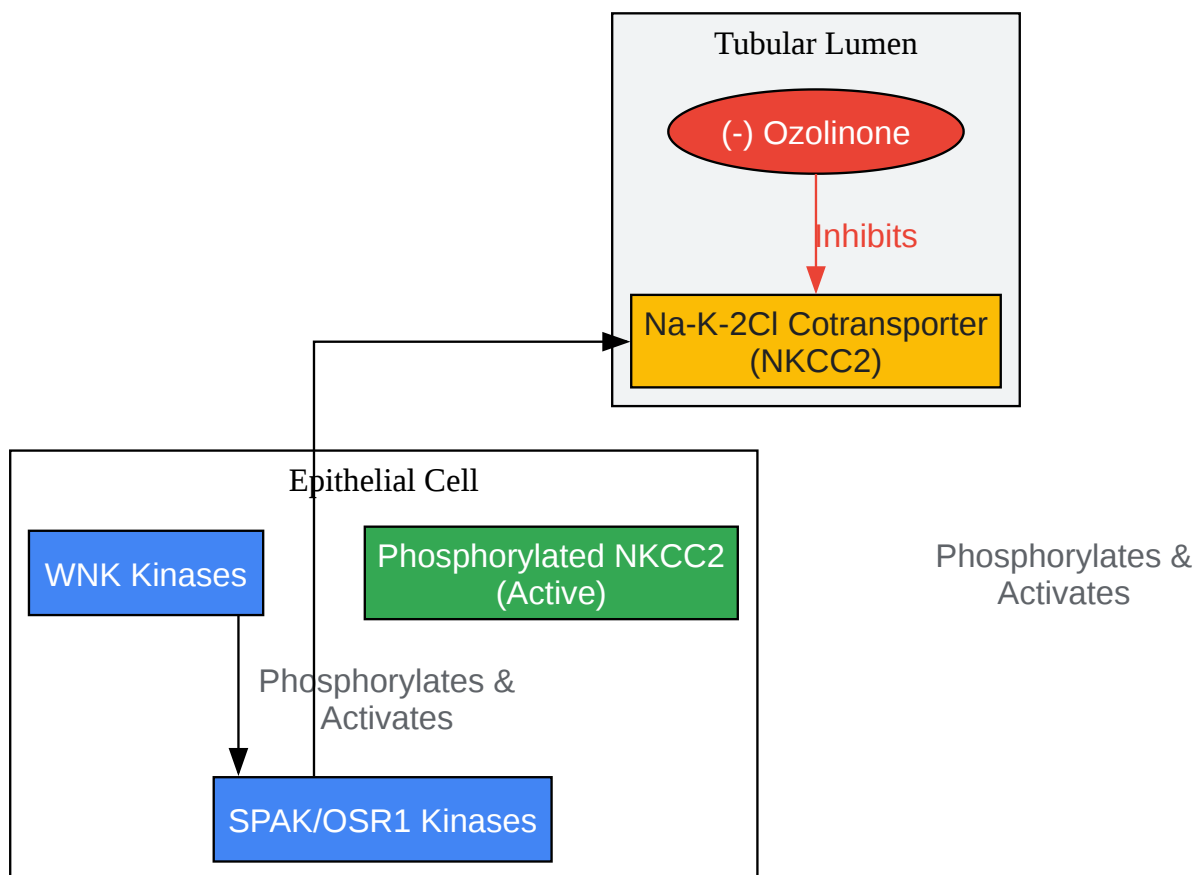
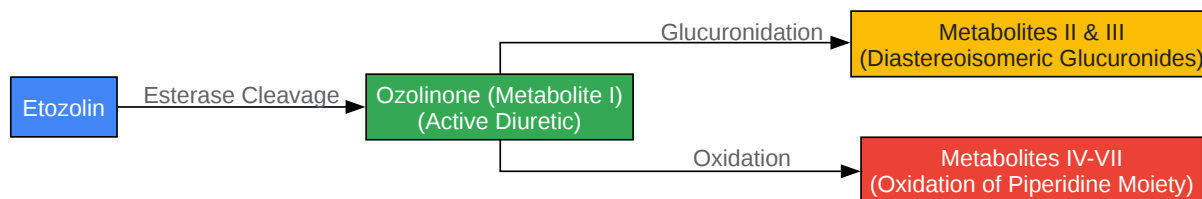
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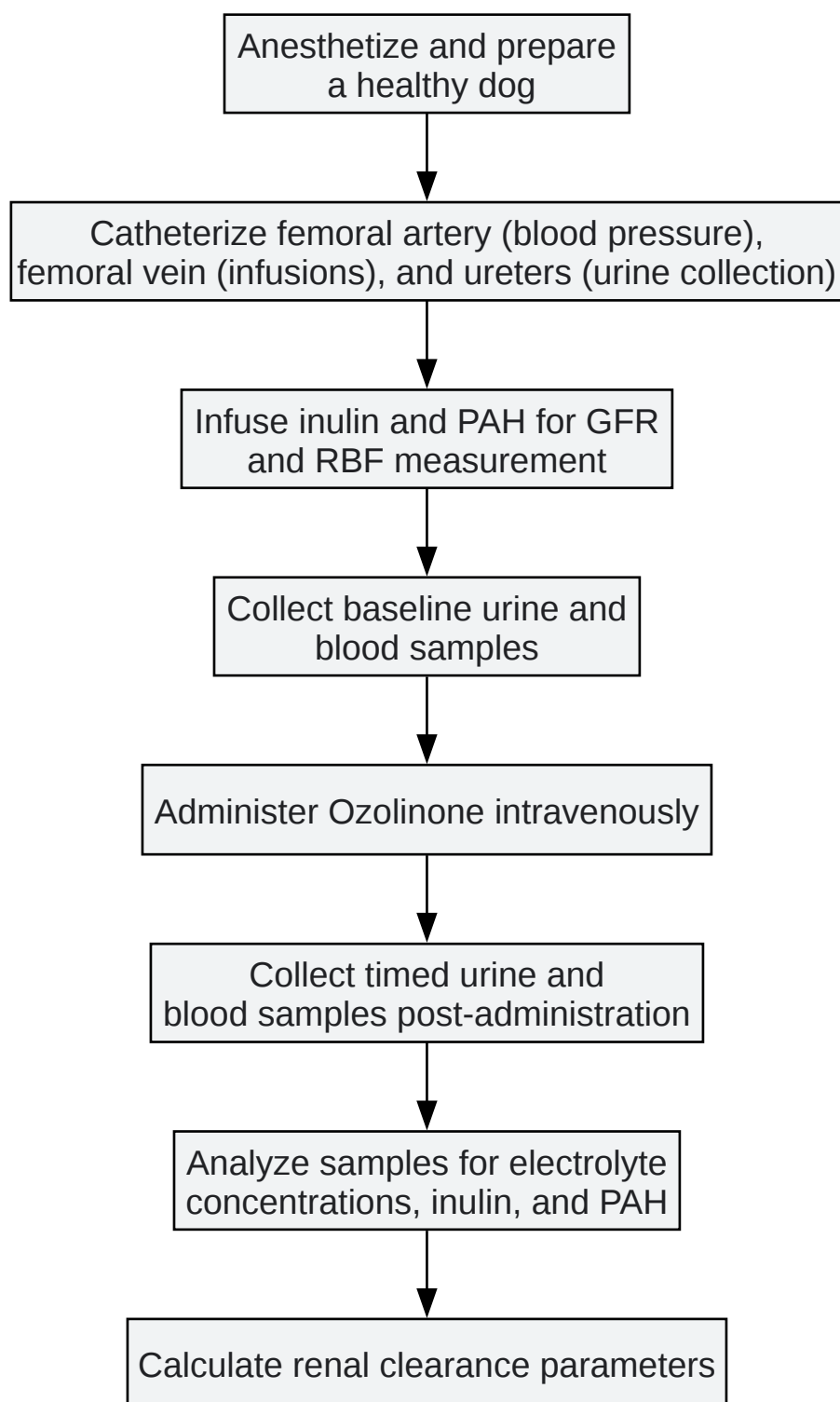
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the pharmacological profile of the active metabolites of **Etozolin hydrochloride**, with a primary focus on its principal active metabolite, Ozolinone. Etozolin is a loop diuretic that undergoes rapid metabolism to form Ozolinone, which is responsible for its diuretic and antihypertensive effects[1]. This document compiles quantitative data, details experimental methodologies from key studies, and visualizes the metabolic and signaling pathways involved.

Metabolism of Etozolin Hydrochloride

Etozolin is extensively metabolized in the body, with the primary metabolic pathway involving the enzymatic cleavage of the ester group. This process leads to the formation of the main active metabolite, Ozolinone (Metabolite I). Further metabolism occurs through glucuronidation of Ozolinone and oxidation of the piperidine moiety. The metabolic pathway of etozolin is qualitatively similar in rats, dogs, and humans[2].





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References

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